

"Ethyl 2-chloro-2-fluorocyclopropanecarboxylate" chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-chloro-2-fluorocyclopropanecarboxylate

Cat. No.: B172421

[Get Quote](#)

An In-depth Technical Guide to Ethyl 2-chloro-2-fluorocyclopropanecarboxylate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 2-chloro-2-fluorocyclopropanecarboxylate is a halogenated cyclopropane derivative with significant potential in organic synthesis, particularly as an intermediate in the development of novel pharmaceuticals and agrochemicals. Its unique trifunctionalized three-membered ring structure, featuring a chlorine atom, a fluorine atom, and an ethyl ester group, imparts distinct chemical reactivity. This document provides a comprehensive overview of the chemical properties, structure, and stereoisomerism of **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate**. It further details an experimental protocol for its synthesis and characterization, and explores its reactivity, which is of considerable interest to researchers in medicinal chemistry and materials science.

Chemical Properties and Structure

Ethyl 2-chloro-2-fluorocyclopropanecarboxylate is a colorless to pale yellow liquid.^[1] The presence of both chlorine and fluorine on the cyclopropane ring, along with an ethyl ester

functional group, makes it a versatile building block in organic synthesis.^[1]

Quantitative Data

A summary of the key chemical and physical properties of **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate** is presented in the table below. It is important to note that some of the publicly available data for this compound are predicted values.

Property	Value	Source
CAS Number	155051-93-7	^[1]
Molecular Formula	C ₆ H ₈ ClFO ₂	^[1]
Molecular Weight	166.58 g/mol	^[1]
Appearance	Colorless to pale yellow liquid	^[1]
Boiling Point	173.2 ± 40.0 °C (Predicted)	
Density	1.27 ± 0.1 g/cm ³ (Predicted)	

Structural Information

The structure of **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate** is characterized by a cyclopropane ring substituted with a chlorine atom, a fluorine atom, and an ethyl carboxylate group. The geminal dihalogen substitution on one of the cyclopropane carbons is a key structural feature that influences its reactivity.

The presence of two stereogenic centers in the cyclopropane ring (C1 and C2) gives rise to the possibility of stereoisomerism. Specifically, **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate** can exist as a pair of diastereomers: cis and trans. In the cis isomer, the ethyl carboxylate group is on the same side of the cyclopropane ring as the chlorine and fluorine atoms, while in the trans isomer, it is on the opposite side.

Furthermore, each of these diastereomers is chiral and can exist as a pair of enantiomers ((1R,2R) and (1S,2S) for the trans isomer; (1R,2S) and (1S,2R) for the cis isomer). The specific stereochemistry of the molecule can significantly impact its biological activity and its utility in

asymmetric synthesis. The separation and characterization of these individual stereoisomers are crucial for applications in drug development.

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate** are essential for its practical application. The following sections provide a representative synthesis method and analytical procedures.

Synthesis of Ethyl 2-chloro-2-fluorocyclopropanecarboxylate

A common method for the synthesis of gem-dihalocyclopropanes is the reaction of an alkene with a haloform and a base. For **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate**, a plausible synthetic route involves the reaction of ethyl acrylate with chlorofluorocarbene (:CClF), which can be generated in situ.

Materials:

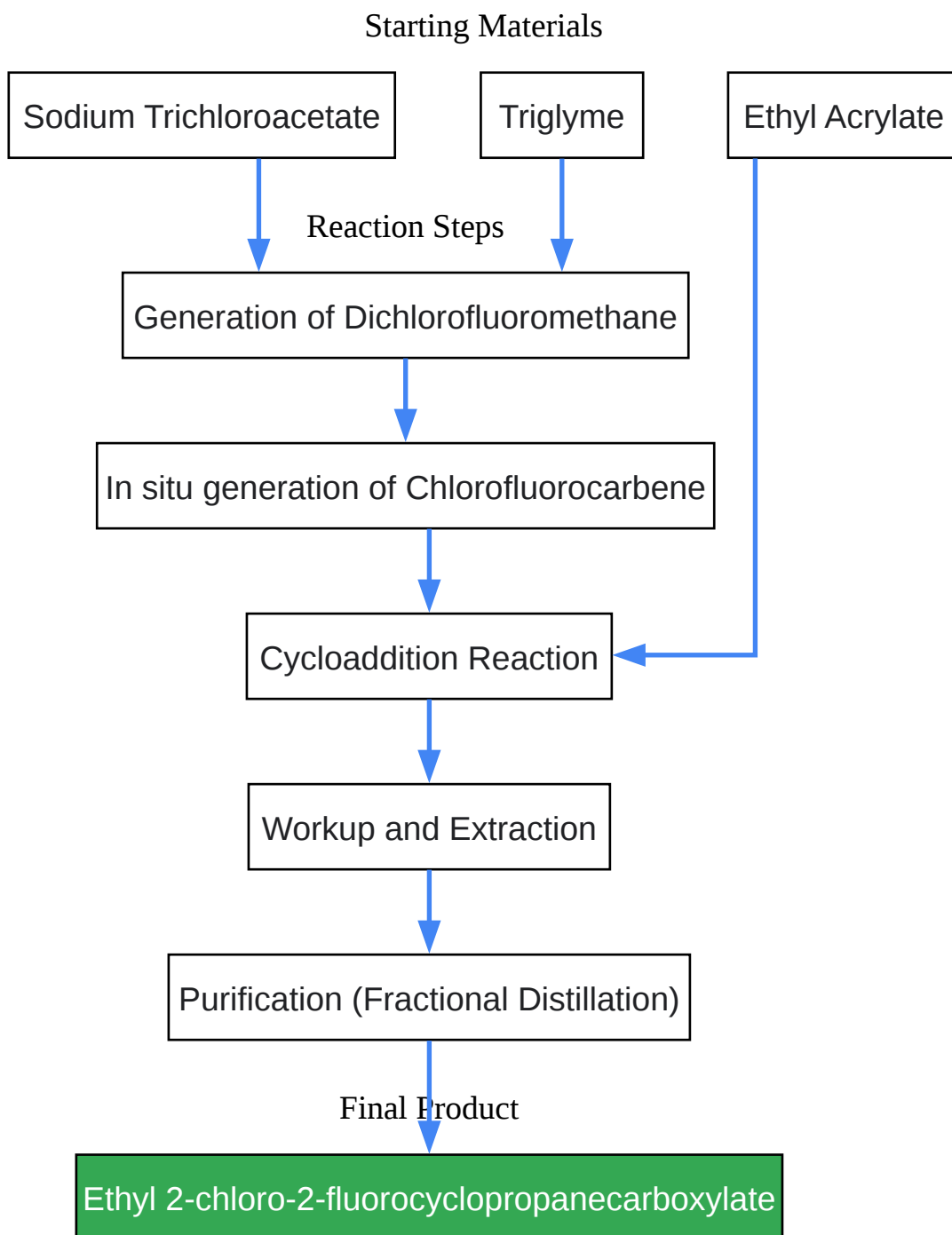
- Ethyl acrylate
- Sodium trichloroacetate
- Triglyme
- Sodium chloride
- Anhydrous sodium sulfate
- Diethyl ether

Procedure:

- A mixture of sodium trichloroacetate and triglyme is heated to generate dichlorofluoromethane.
- The dichlorofluoromethane is then dehydrochlorinated with a strong base to form chlorofluorocarbene.

- Ethyl acrylate is added to the reaction mixture, and the chlorofluorocarbene undergoes a cycloaddition reaction to form the cyclopropane ring.
- The reaction mixture is then cooled and quenched with water.
- The product is extracted with diethyl ether.
- The organic layer is washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
- The crude product is purified by fractional distillation to yield **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate**.

Logical Workflow for Synthesis:



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate**.

Characterization

^1H and ^{13}C NMR spectroscopy are crucial for the structural elucidation of **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate**.

- ^1H NMR: The proton NMR spectrum is expected to show signals corresponding to the ethyl group (a quartet for the $-\text{CH}_2-$ group and a triplet for the $-\text{CH}_3$ group) and the protons on the cyclopropane ring. The chemical shifts and coupling constants of the cyclopropyl protons would be indicative of their stereochemical relationship (cis or trans).
- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for the carbonyl carbon of the ester, the two carbons of the ethyl group, and the three carbons of the cyclopropane ring. The carbon attached to the two halogen atoms will exhibit a characteristic chemical shift due to their electronegativity.

GC-MS is a powerful technique for assessing the purity of the synthesized compound and confirming its molecular weight. The gas chromatogram will indicate the presence of any impurities, while the mass spectrum will show the molecular ion peak corresponding to the molecular weight of **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate** ($m/z = 166.58$). The fragmentation pattern can provide further structural information.

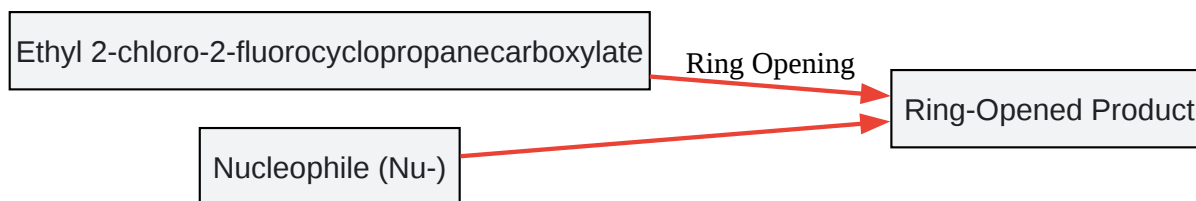
Reactivity and Potential Applications

The reactivity of **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate** is largely dictated by the strained cyclopropane ring and the presence of the halogen atoms and the ester group.

Ring-Opening Reactions

The strained three-membered ring is susceptible to ring-opening reactions under various conditions, such as with nucleophiles or under thermal or acidic conditions. These reactions can lead to the formation of functionalized acyclic compounds, which are valuable intermediates in organic synthesis.

Potential Ring-Opening Pathway:



[Click to download full resolution via product page](#)

Caption: Nucleophilic ring-opening of the cyclopropane.

Applications in Drug Development

The introduction of fluorine and a cyclopropyl moiety into drug candidates can significantly enhance their metabolic stability, binding affinity, and overall pharmacokinetic profile. **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate** serves as a valuable precursor for introducing the 2-chloro-2-fluorocyclopropyl group into larger molecules of pharmaceutical interest. Its electrophilic nature makes it a useful intermediate in the synthesis of various pharmaceuticals.

[1]

Conclusion

Ethyl 2-chloro-2-fluorocyclopropanecarboxylate is a synthetically valuable compound with a unique combination of functional groups. Its chemical properties and reactivity make it an important building block for the synthesis of complex organic molecules, particularly in the fields of medicinal chemistry and drug development. The detailed understanding of its synthesis, characterization, and reactivity provided in this guide will be beneficial for researchers and scientists working in these areas. Further exploration of the stereoselective synthesis of its individual isomers will undoubtedly expand its applications in the creation of novel and potent therapeutic agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 155051-93-7: Ethyl 2-chloro-2-fluorocyclopropanecarbox... [cymitquimica.com]
- To cite this document: BenchChem. ["Ethyl 2-chloro-2-fluorocyclopropanecarboxylate" chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b172421#ethyl-2-chloro-2-fluorocyclopropanecarboxylate-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com